

Thermal Behavior and Degradation Profile

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Compound Focus: Lisinopril dihydrate

CAS No.: 83915-83-7

Cat. No.: S533293

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Lisinopril dihydrate undergoes specific physical and chemical changes upon heating. The data below summarizes its key thermal transitions and the main degradation impurities formed under stress.

Table 1: Thermal Transitions of Lisinopril Dihydrate

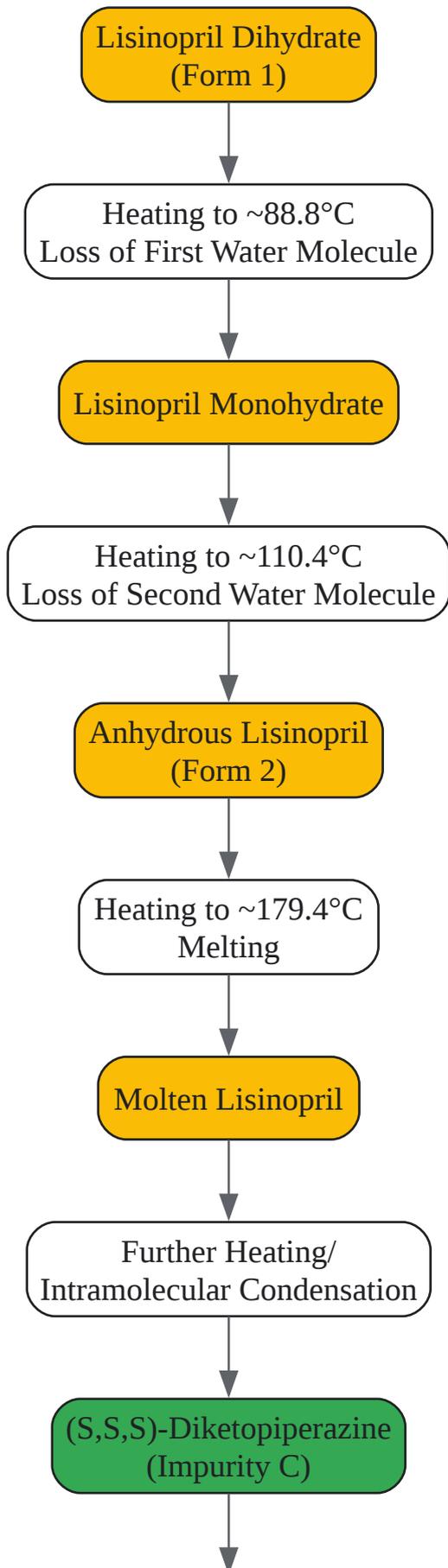
| Transition | Temperature | Process Description |
|------------------------|-------------|--|
| First Dehydration [1] | ~88.8 °C | Dihydrate to monohydrate transition (loss of one water molecule) |
| Second Dehydration [1] | ~110.4 °C | Monohydrate to anhydrous form transition (loss of second water molecule), accompanied by a change in crystalline structure |
| Fusion (Melting) [1] | ~179.4 °C | Melting of the resulting crystalline structure |

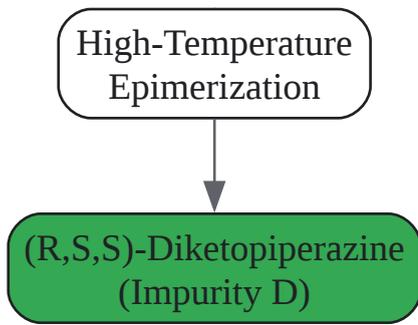
Table 2: Key Degradation Impurities of Lisinopril

| Impurity | Chemical Name | Formation Condition |
|------------------------------|---|--|
| (S,S,S)-Diketopiperazine [2] | (2S)-2-[(3S,8aS)-3-(4-Aminobutyl)-1,4-dioxohexahydropyrrolo[1,2-a]pyrazin-2(1H)-yl]-4-phenylbutanoic acid | Intramolecular dehydration of lisinopril at high temperatures (e.g., 80°C in n-butanol with HCl) [2] |

| Impurity | Chemical Name | Formation Condition |
|--|---|---|
| (R,S,S)-Diketopiperazine [2] | (2S)-2-[(3S,8aR)-3-(4-Aminobutyl)-1,4-dioxohexahydropyrrolo[1,2-a]pyrazin-2(1H)-yl]-4-phenylbutanoic acid | Epimerization of (S,S,S)-Diketopiperazine at high temperature (e.g., 190°C) [2] |
| Lysine Analogue [2] | N2-(1-Carboxy-3-phenylpropyl)lysyllysine | Process-related impurity during synthesis [2] |

The following diagram maps the major thermal degradation pathway:





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Key Experimental Methods for Stability Assessment

The following analytical techniques are critical for studying the thermal stability of **Lisinopril dihydrate**.

Table 3: Core Analytical Techniques for Thermal Stability Studies

| Method | Application & Key Insights | Experimental Notes |
|--|---|---|
| Thermogravimetric Analysis (TGA) | Quantifies mass loss due to dehydration and decomposition [3] [1]. Pearson correlation coefficient can compare experimental and simulated curves to identify incompatibilities [3]. | - |
| Differential Scanning Calorimetry (DSC) | Identifies temperatures for dehydration events (endothermic) and melting point [3] [1]. | - |
| High-Performance Liquid Chromatography (HPLC) | Detects and quantifies degradation impurities and drug content loss in stressed samples [3]. | A stability-indicating method is essential [4]. |
| Fourier-Transform Infrared Spectroscopy (FTIR) | Identifies changes in functional groups and molecular interactions, such as between Lisinopril and mannitol [3]. | - |
| Powder X-ray Diffraction (PXRD) | Monitors crystalline structure changes during dehydration (e.g., Form 1 to Form 2 transition) [3] [1]. | - |

Formulation Considerations: Drug-Excipient Compatibility

Excipient selection is critical. A 2025 drug-excipient compatibility study revealed significant interactions [3]:

- **Lactose Monohydrate** and **Mannitol** showed incompatibility with Lisinopril via TGA.
- FTIR confirmed an interaction with Mannitol, attributed to its hydroxyl groups.
- HPLC quantified a **drug content loss of 6% with Lactose** and **19% with Mannitol** in binary mixtures, confirming the interactions suggested by TGA.

Gaps in Current Information and Further Research

- The **experimental protocols** in the most recent 2025 study [3] are not fully detailed in the preview.
- Specific methodologies for **stress degradation studies** (as mentioned in [4]) are not available in the search results.

To obtain the most complete experimental details, you may need to:

- Access the **full text of the 2025 article** [3] via the SpringerLink platform.
- Consult the **International Council for Harmonisation (ICH) guidelines** for stability testing, which are the standard for such studies.

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